

Essential Safety and Logistical Information for Handling NSC 107512

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 107512

Cat. No.: B10829455

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Disclaimer: No specific Safety Data Sheet (SDS) for **NSC 107512** is publicly available. This guidance is based on the SDS for Sangivamycin, a closely related sangivamycin-like molecule. Researchers should handle **NSC 107512** with the utmost caution and perform a thorough risk assessment before commencing any work.

This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **NSC 107512**, a potent inhibitor of cyclin-dependent kinase 9 (CDK9). The following procedures are designed to minimize exposure risk and ensure a safe laboratory environment.

Quantitative Safety and Property Data

The following table summarizes key quantitative data derived from the Safety Data Sheet of the related compound, Sangivamycin.

Property	Value
Chemical Formula	C ₁₂ H ₁₅ N ₅ O ₅
Purity	≥95%
Storage Temperature	-20°C for 1 month, -80°C for 6 months ^[1]
Solubility	Slightly soluble in Acetonitrile, DMSO, and Water

Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial when handling **NSC 107512** to minimize exposure.

The following PPE is mandatory:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
- **Hand Protection:** Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. Wash and dry hands thoroughly after handling.
- **Body Protection:** Wear fire/flammable resistant and impervious clothing. A lab coat is required at a minimum.
- **Respiratory Protection:** If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator.

Operational and Disposal Plans

Strict adherence to the following operational and disposal procedures is required to ensure safety and regulatory compliance.

Handling and Storage Procedures

- **Ventilation:** Handle **NSC 107512** in a well-ventilated area, preferably within a chemical fume hood.
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the compound is handled or stored.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Protect from light and store under nitrogen. For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Accidental Release Measures

- **Spill Response:** In case of a spill, avoid dust formation. Avoid breathing vapors, mist, or gas.

- **Containment:** Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- **Cleanup:** Wear appropriate PPE and use non-sparking tools. Absorb the spill with inert material and place it in a suitable container for disposal.

First Aid Measures

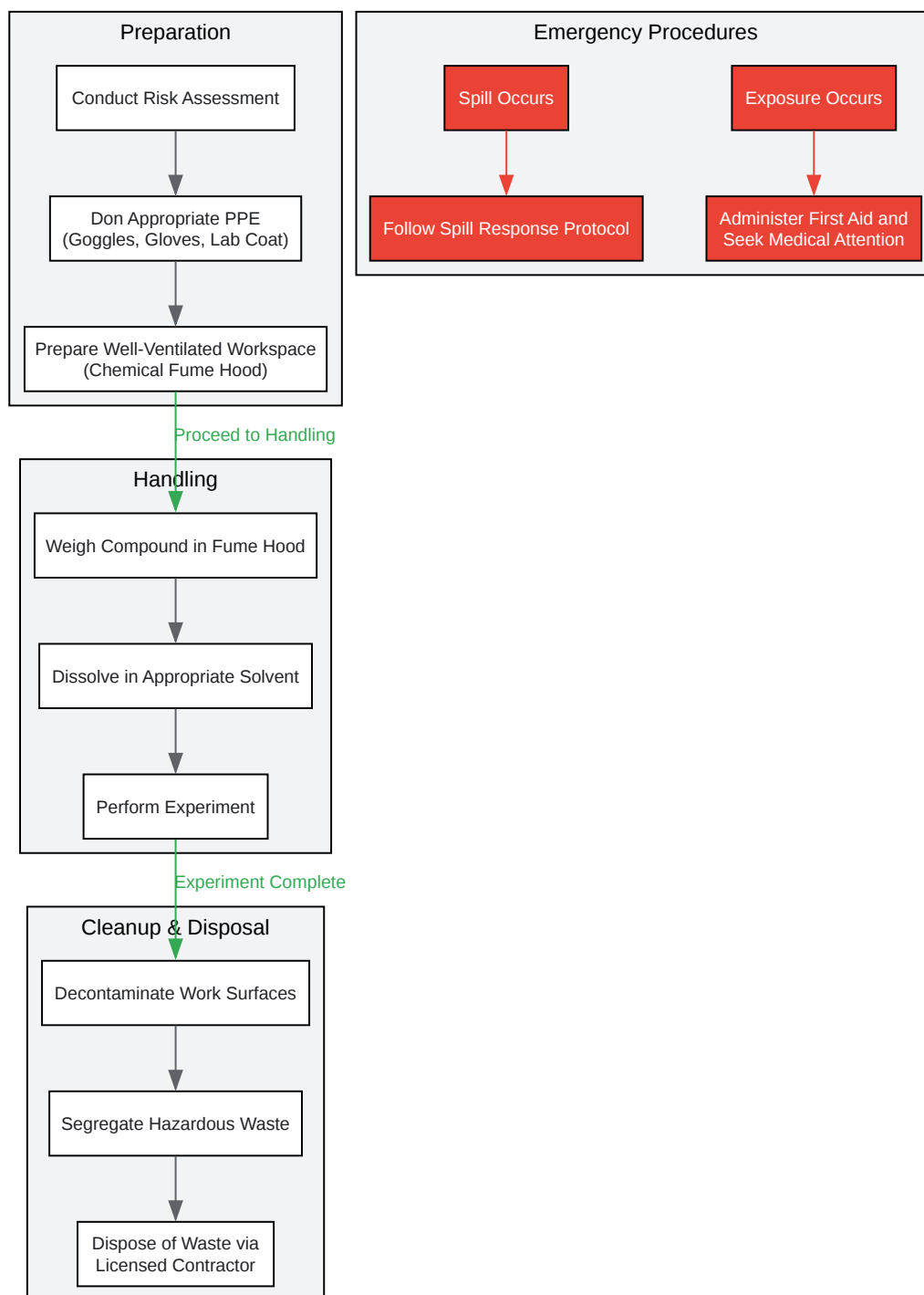
- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **In Case of Skin Contact:** Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention.
- **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes. Seek medical attention.
- **If Swallowed:** Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Disposal Plan

- **Waste Classification:** Dispose of unused material and its container as hazardous waste.
- **Disposal Method:** All waste materials should be disposed of through a licensed hazardous waste disposal company. Do not allow the material to be released into the environment.

Experimental Workflow for Safe Handling of NSC 107512

Safe Handling and Disposal Workflow for NSC 107512

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **NSC 107512**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling NSC 107512]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10829455#personal-protective-equipment-for-handling-nsc-107512\]](https://www.benchchem.com/product/b10829455#personal-protective-equipment-for-handling-nsc-107512)

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com